

# Application Notes and Protocols: Preparing Cytoglobosin C Stock Solutions in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cytoglobosin C

Cat. No.: B15570678

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cytoglobosin C** is a cytochalasan-class mycotoxin produced by fungi of the genus *Chaetomium*. It is a valuable compound for research, particularly in studies related to its anti-tuberculosis activity<sup>[1]</sup>. Proper preparation of stock solutions is critical for ensuring the accuracy, reproducibility, and reliability of experimental results. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used for dissolving a wide range of organic compounds, including **Cytoglobosin C**, for use in cell-based assays and other biological experiments<sup>[2][3]</sup>.

This document provides a detailed protocol for the preparation, storage, and handling of **Cytoglobosin C** stock solutions in DMSO for laboratory use.

## Physicochemical and Storage Data

All quantitative data for **Cytoglobosin C** is summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	50645-76-6	[4]
Molecular Formula	C <sub>32</sub> H <sub>36</sub> N <sub>2</sub> O <sub>5</sub>	[4]
Molecular Weight	528.64 g/mol (also cited as 528.7 g/mol )	[1][4]
Appearance	White powder	[5]
Solvent	DMSO (Dimethyl Sulfoxide)	
Storage (Solid Powder)	Store at -20°C for up to 3 years.	[6]
Storage (DMSO Solution)	Aliquot and store at -20°C for up to one month or -80°C for up to one year.	[6][7]

## Experimental Protocols

### Materials and Equipment

- **Cytoglobosin C** powder
- Anhydrous or ACS Grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

### Safety Precautions

- Always handle **Cytoglobosin C** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin<sup>[2]</sup>. Exercise caution when handling DMSO solutions.
- Consult the Safety Data Sheet (SDS) for **Cytoglobosin C** and DMSO before handling.

## Protocol for Preparing a 10 mM Cytoglobosin C Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications. Adjust calculations as needed for different desired concentrations.

Calculation: To prepare a stock solution of a specific molarity, use the following formula:

“

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)}$$

- Example Calculation for 1 mL of 10 mM Stock:

“

$$\text{Mass (mg)} = 10 \text{ mM} \times 528.64 \text{ g/mol} \times 0.001 \text{ L} \quad \text{Mass (mg)} = 5.2864 \text{ mg}$$

Step-by-Step Procedure:

- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on an analytical balance.
  - Carefully weigh approximately 5.29 mg of **Cytoglobosin C** powder directly into the tube. Record the exact weight.
- Adding the Solvent:
  - Based on the actual weight recorded, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.

“

$$\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / 528.64 \text{ (g/mol)}] \times 100,000$$

- Dissolution:
  - Add the calculated volume of DMSO to the microcentrifuge tube containing the **Cytoglobosin C** powder.
  - Close the cap tightly and vortex the solution for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in sterile cryovials or microcentrifuge tubes.
  - Clearly label each aliquot with the compound name, concentration (10 mM), date of preparation, and your initials.

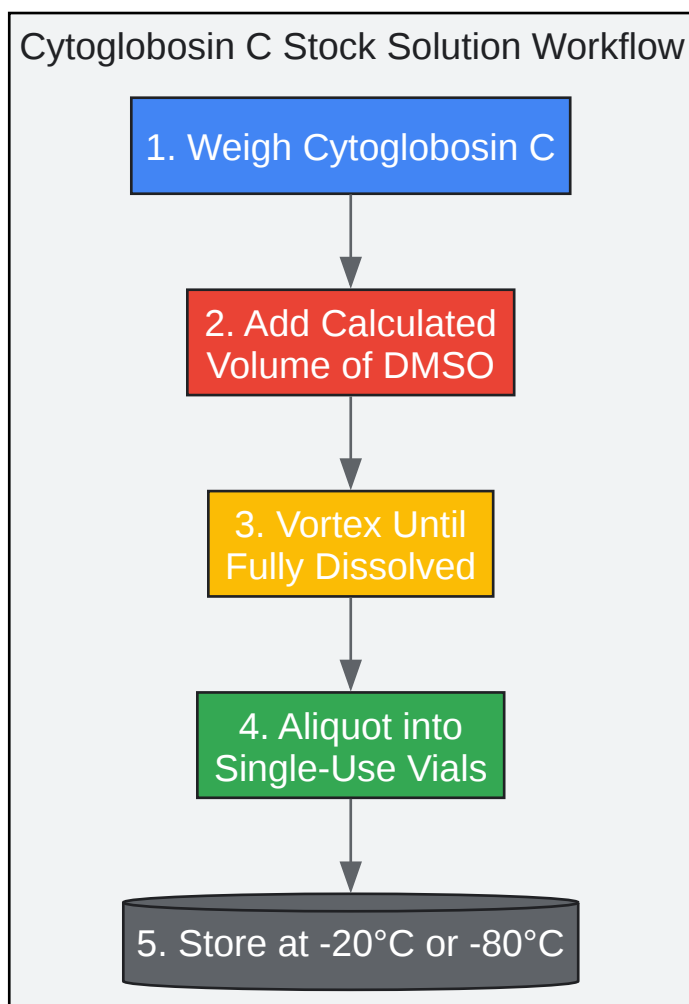
- Store the aliquots in a freezer at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to one year)[6][7].

## Usage Guidelines

- When ready to use, remove a single aliquot from the freezer.
- Allow the vial to warm to room temperature for at least 60 minutes before opening to prevent condensation from forming inside the tube, which could affect the concentration[7].
- Briefly centrifuge the tube to collect the solution at the bottom.
- Dilute the stock solution to the desired final concentration in your experimental medium. Note that the final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid solvent-induced cellular toxicity.

## Visualizations

### Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Cytoglobosin C** stock solutions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]

- 3. gchemglobal.com [gchemglobal.com]
- 4. scbt.com [scbt.com]
- 5. CHAETOGLOBOSIN C | 50645-76-6 | INDOFINE Chemical Company [indofinechemical.com]
- 6. Chaetoglobosin C | TargetMol [targetmol.com]
- 7. Stability and Storage | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing Cytoglobosin C Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570678#preparing-cytoglobosin-c-stock-solutions-in-dms-for-lab-use]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)